Spectroscopic Characterization of 2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene*
CAS No.:	*78840-04-7*
Cat. No.:	*B1590458*

Get Quote

This technical guide provides an in-depth analysis of the spectroscopic data for **2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene**, a key building block in various fields of chemical synthesis, including polymer chemistry and drug discovery. This document is intended for researchers, scientists, and drug development professionals, offering a detailed exploration of the compound's structural features through nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The insights provided herein are grounded in established spectroscopic principles and are aimed at facilitating the unambiguous identification and characterization of this versatile molecule.

Introduction

2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene is a symmetrically substituted aromatic compound with a molecular formula of $C_{10}H_{14}O_4$ and a molecular weight of 198.22 g/mol . Its structure, featuring two hydroxymethyl and two methoxy substituents on a benzene ring, makes it a valuable precursor for the synthesis of more complex molecules. The presence of multiple

© 2026 BenchChem. All rights reserved.

functional groups necessitates a thorough spectroscopic analysis to confirm its identity and purity. This guide will delve into the expected ^{1}H NMR, ^{13}C NMR, IR, and MS data for this compound.

It is important to note that while this guide provides a detailed interpretation based on established principles, the spectral data presented herein is based on high-quality predictions from reputable chemical databases due to the limited availability of publicly accessible experimental spectra.

Molecular Structure and Key Spectroscopic Correlations

The chemical structure of **2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene** is foundational to understanding its spectroscopic signature. The following diagram illustrates the molecule and the key proton and carbon environments that will be discussed.

Caption: Workflow for the interpretation of the FTIR spectrum.

Mass Spectrometry (MS)

Experimental Protocol: Mass spectra are typically obtained using techniques such as electron ionization (EI) or electrospray ionization (ESI). EI-MS is a common technique for relatively small, volatile molecules and often provides valuable fragmentation information.

Data Interpretation (EI-MS):

- Molecular Ion (M^+): The molecular ion peak is expected at m/z = 198, corresponding to the molecular weight of the compound. The intensity of this peak may vary.
- Fragmentation Pattern: Benzylic alcohols and ethers exhibit characteristic fragmentation pathways.
  - Loss of a Hydroxymethyl Radical ($\bullet CH_2OH$): A significant fragment may be observed at m/z = 167, resulting from the cleavage of a hydroxymethyl group.
  - Loss of a Methoxy Radical ($\bullet OCH_3$): Fragmentation involving the loss of a methoxy group would lead to a peak at m/z = 167.

© 2026 BenchChem. All rights reserved.

- Loss of Water (H_2O): Elimination of a water molecule from the molecular ion could produce a fragment at m/z = 180. [1][2] * Loss of Formaldehyde (CH_2O): Cleavage of a hydroxymethyl group with rearrangement can lead to the loss of formaldehyde, resulting in a fragment at m/z = 168.

- Tropylium-like Ions: Further fragmentation of the benzene ring and its substituents can lead to a variety of smaller, characteristic ions.

Predicted Mass Spectrum Fragmentation Summary:

m/z	Possible Fragment
198	$[M]^+$
180	$[M - H_2O]^+$
167	$[M - CH_2OH]^+$ or $[M - OCH_3]^+$
168	$[M - CH_2O]^+$

Conclusion

The spectroscopic characterization of **2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene** provides a clear and consistent picture of its molecular structure. The high degree of symmetry is readily apparent in the simplified ^1H and ^{13}C NMR spectra. The presence of the key functional groups—hydroxyl, methoxy, and the substituted aromatic ring—is unequivocally confirmed by the characteristic absorption bands in the IR spectrum. Mass spectrometry further corroborates the molecular weight and provides insights into the molecule's fragmentation behavior under ionization. This comprehensive spectroscopic profile serves as a reliable reference for the identification and quality control of this important chemical intermediate in research and development settings.

References

- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.

© 2026 BenchChem. All rights reserved.

- Chemistry LibreTexts. (2023). 13.4: Mass Spectrometry of Some Common Functional Groups. Retrieved from [Link]
- Chemistry Steps. (n.d.). Mass Spectrometry of Alcohols. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2,6-Bis(hydroxymethyl)-1,4-dimethoxybenzene: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590458/docs#spectroscopic-characterization-of-2-6-bis-hydroxymethyl-1-4-dimethoxybenzene-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.